

Preparing Stock Solutions for DHODH-IN-8: Application Notes and Protocols

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Compound of Interest

Compound Name: DHODH-IN-8

Cat. No.: B2857306

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Introduction

DHODH-IN-8 is a potent inhibitor of dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.^{[1][2]} This pathway is essential for the proliferation of rapidly dividing cells, making DHODH an attractive therapeutic target for various diseases, including cancer and autoimmune disorders.^{[3][4]} **DHODH-IN-8** has demonstrated inhibitory activity against both human and *Plasmodium falciparum* DHODH, highlighting its potential in infectious disease research as well.^{[1][2][5][6]} Accurate and consistent preparation of **DHODH-IN-8** stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **DHODH-IN-8** stock solutions.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **DHODH-IN-8** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	312.75 g/mol	[1][5][6][7]
CAS Number	1148126-03-7	[1][5][6][7][8]
Appearance	White solid	[1]
Solubility in DMSO	55 mg/mL (175.86 mM)	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][5]
Powder Storage	-20°C for up to 3 years	[1]
Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month; 4°C for up to 2 weeks	[1][7][9]

Experimental Protocol: Preparation of a 10 mM DHODH-IN-8 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **DHODH-IN-8** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various cellular and biochemical assays.

Materials

- **DHODH-IN-8** powder (CAS: 1148126-03-7)
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2.0 mL, sterile)
- Pipette and sterile filter tips
- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[1]

Equipment

- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

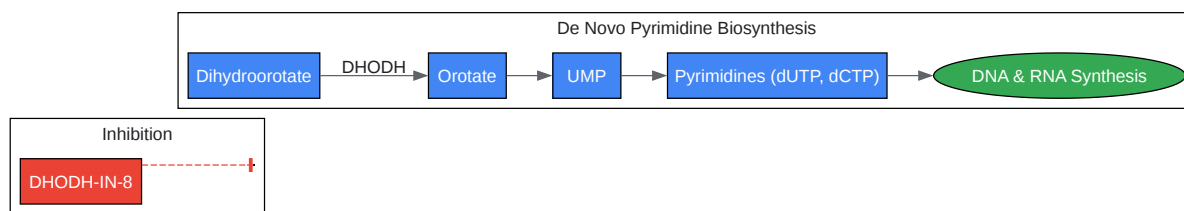
Procedure

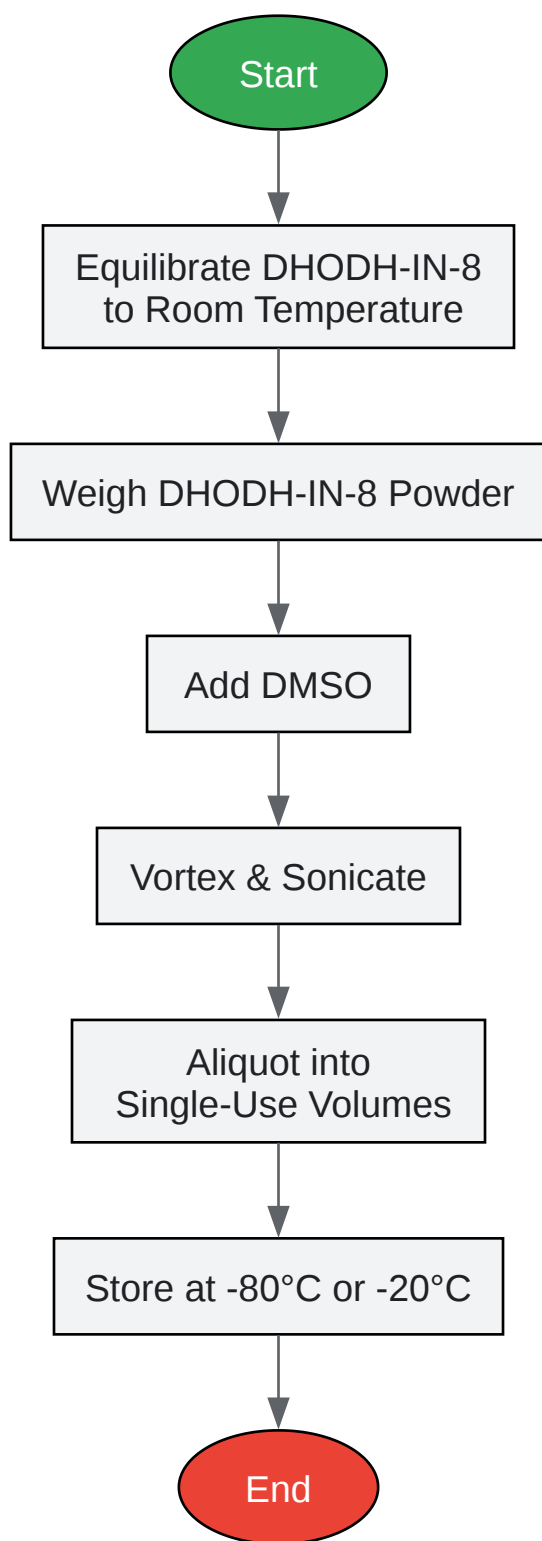
- Equilibration: Before opening, allow the vial of **DHODH-IN-8** powder to equilibrate to room temperature for at least 1 hour. This prevents condensation from forming on the powder.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **DHODH-IN-8** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.1275 mg of **DHODH-IN-8** (Molecular Weight = 312.75).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $3.1275 \text{ mg} = 10 \text{ mM} * 0.001 \text{ L} * 312.75 \text{ g/mol} * 1000 \text{ mg/g}$
- Dissolution: Add the appropriate volume of DMSO to the microcentrifuge tube containing the **DHODH-IN-8** powder. For a 10 mM stock, if you weighed 3.1275 mg, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder.
- Sonication (Recommended): To ensure complete dissolution, sonicate the solution for 5-10 minutes.^[1] Visually inspect the solution to confirm that no solid particles remain.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).^{[1][7][9]} For immediate use within a short timeframe, the stock solution can be stored at 4°C for up to two weeks.^[7]

Visualizations

DHODH Signaling Pathway and Inhibition

Dihydroorotate dehydrogenase (DHODH) is a crucial enzyme in the de novo pyrimidine synthesis pathway. It catalyzes the oxidation of dihydroorotate to orotate, a precursor for pyrimidine nucleotides which are essential for DNA and RNA synthesis. **DHODH-IN-8** acts as an inhibitor of this enzyme, thereby blocking the synthesis of pyrimidines and impeding cell proliferation.





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